

Personal protective equipment for handling 16-Oxocafestol

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for 16-Oxocafestol

This guide provides crucial safety and logistical information for the handling and disposal of **16-Oxocafestol** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

While specific data for **16-Oxocafestol** is not readily available, the following table summarizes key information for the structurally similar compound, **16-O-Methylcafestol**, which can be used as a preliminary reference.

Property	Value	Source
Molecular Formula	C21H30O3	[1]
Molecular Weight	330.46 g/mol	[1]
CAS Number	108214-28-4	[1]
Hazard Classification	Not classified as a hazardous substance or mixture according to Regulation (EC) No 1272/2008.	[1]



Operational Plan: Handling 16-Oxocafestol

A systematic approach to handling **16-Oxocafestol** is essential to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

Before handling **16-Oxocafestol**, all personnel must be equipped with the following standard laboratory PPE:

- Eye Protection: Safety glasses with side shields or goggles are mandatory to protect against accidental splashes.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Change gloves immediately if they become contaminated.
- Body Protection: A standard laboratory coat must be worn to protect street clothing and skin from potential contamination.
- Respiratory Protection: While not expected to be necessary under normal handling conditions with adequate ventilation, a dust mask or respirator should be available for situations where aerosolization or dust generation is possible.

Engineering Controls

Ventilation: All handling of 16-Oxocafestol should be performed in a well-ventilated area. A
chemical fume hood is recommended, especially when working with larger quantities or
when the substance may become airborne.[1]

Handling Procedures

- Avoid Inhalation, Ingestion, and Skin Contact: Take all necessary precautions to prevent direct contact with the compound.[2]
- Minimize Dust Formation: When handling the solid form, care should be taken to avoid creating dust.[1]



 Safe Handling Practices: Do not eat, drink, or smoke in the laboratory.[2][3] Wash hands thoroughly with soap and water after handling.[1][2]

Storage

- Container: Store **16-Oxocafestol** in a tightly sealed, properly labeled container.
- Conditions: Keep in a cool, dry, and well-ventilated area away from incompatible materials.

Emergency ProceduresFirst Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.[1]
- Skin Contact: In case of skin contact, immediately wash the affected area with soap and plenty of water.[1]
- Eye Contact: If the compound comes into contact with the eyes, flush with copious amounts of water for at least 15 minutes and seek medical advice.[1]
- Ingestion: If swallowed, rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

Disposal Plan

All waste materials contaminated with **16-Oxocafestol** must be handled and disposed of in accordance with institutional and local regulations for chemical waste.

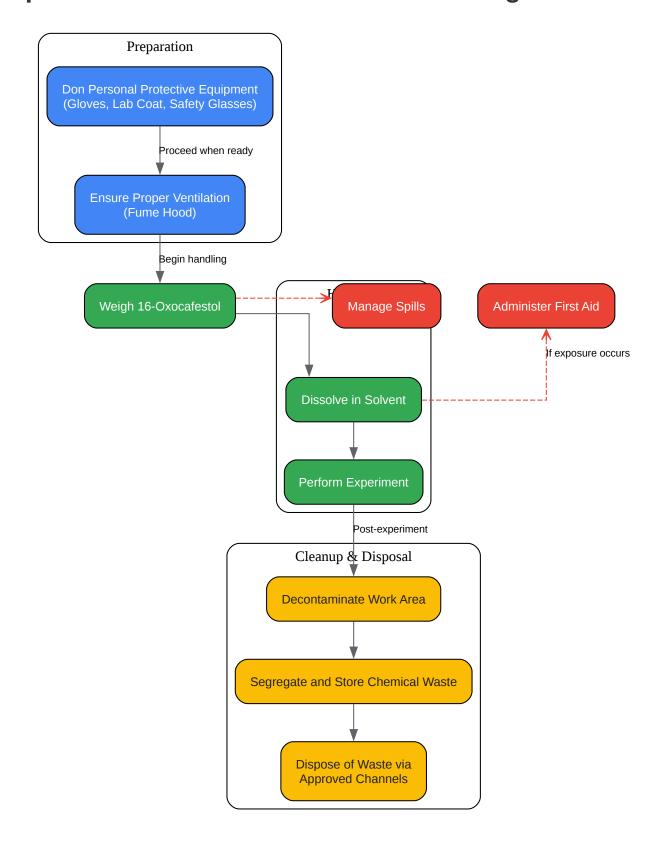
Waste Collection and Disposal

- Segregation: Collect all 16-Oxocafestol waste, including contaminated PPE and lab supplies, in a designated and clearly labeled hazardous waste container.
- Containerization: Use a sealed, leak-proof container for all waste.
- Disposal: The sealed waste container should be disposed of through the institution's chemical waste management program. Do not dispose of 16-Oxocafestol down the drain or



in regular trash.[1]

Experimental Workflow for Safe Handling





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Caption: Workflow for the safe handling and disposal of **16-Oxocafestol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 16-Oxocafestol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017043#personal-protective-equipment-for-handling-16-oxocafestol]

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